

Application Notes and Protocols for Fertirelin in Dairy Cattle Ovulation Synchronization

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Compound of Interest

Compound Name: Fertirelin

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Introduction

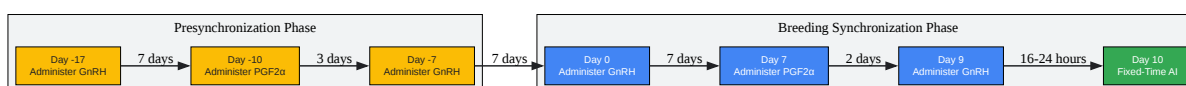
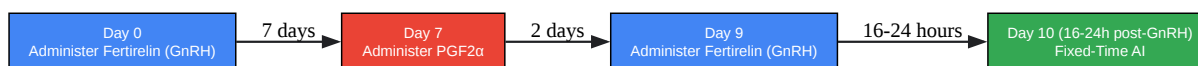
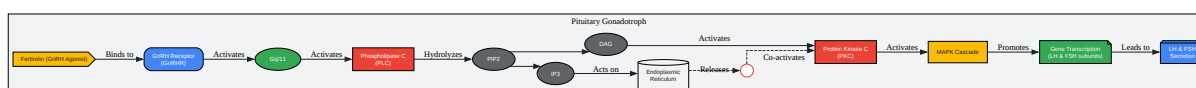
Fertirelin, a synthetic analogue of gonadotropin-releasing hormone (GnRH), is a critical tool in the reproductive management of dairy cattle.[1] Its primary application is in the synchronization of ovulation, enabling fixed-time artificial insemination (FTAI) and improving reproductive efficiency in dairy herds.[2][3] These notes provide an in-depth overview of **Fertirelin's** mechanism of action, detailed protocols for its use in ovulation synchronization, and a summary of efficacy data from various studies.

Fertirelin acts as a potent GnRH agonist, binding to GnRH receptors on the pituitary gonadotroph cells.[4] This binding stimulates the synthesis and release of two crucial gonadotropins: luteinizing hormone (LH) and follicle-stimulating hormone (FSH).[4] The subsequent surge in LH is responsible for inducing ovulation of dominant follicles on the ovaries. By strategically administering **Fertirelin** in conjunction with prostaglandin F2 α (PGF2 α), it is possible to control the follicular wave dynamics and the timing of ovulation, thereby eliminating the need for estrus detection.

Mechanism of Action: GnRH Receptor Signaling

Upon binding to the GnRH receptor (GnRHR), a G-protein coupled receptor on pituitary gonadotrophs, **Fertirelin** initiates a cascade of intracellular signaling events. This process ultimately leads to the synthesis and release of LH and FSH. The primary signaling pathway

involves the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC). These events trigger downstream signaling cascades, including the mitogen-activated protein kinase (MAPK) pathway, which ultimately results in the transcription of gonadotropin subunit genes and the secretion of LH and FSH.



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